

An In-depth Technical Guide to Isobutyltrimethoxysilane (CAS 18395-30-7)

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Compound of Interest

Compound Name: *Isobutyltrimethoxysilane*

Cat. No.: *B108605*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isobutyltrimethoxysilane (IBTMS), identified by CAS number 18395-30-7, is a versatile organosilicon compound with significant applications across various scientific and industrial fields. Its unique chemical structure, featuring a hydrolyzable trimethoxysilyl group and a non-hydrolyzable isobutyl group, allows it to function effectively as a surface modifying agent, coupling agent, and adhesion promoter. This technical guide provides a comprehensive overview of IBTMS, including its chemical and physical properties, detailed experimental protocols for its application, and an exploration of its relevance in materials science and the periphery of drug development. The information is presented to support researchers and scientists in leveraging the unique characteristics of this compound in their work.

Chemical and Physical Properties

Isobutyltrimethoxysilane is a colorless to pale yellow liquid with a characteristic odor.^[1] Its fundamental properties are summarized in the tables below, compiled from various sources.

Table 1: General and Chemical Properties of Isobutyltrimethoxysilane

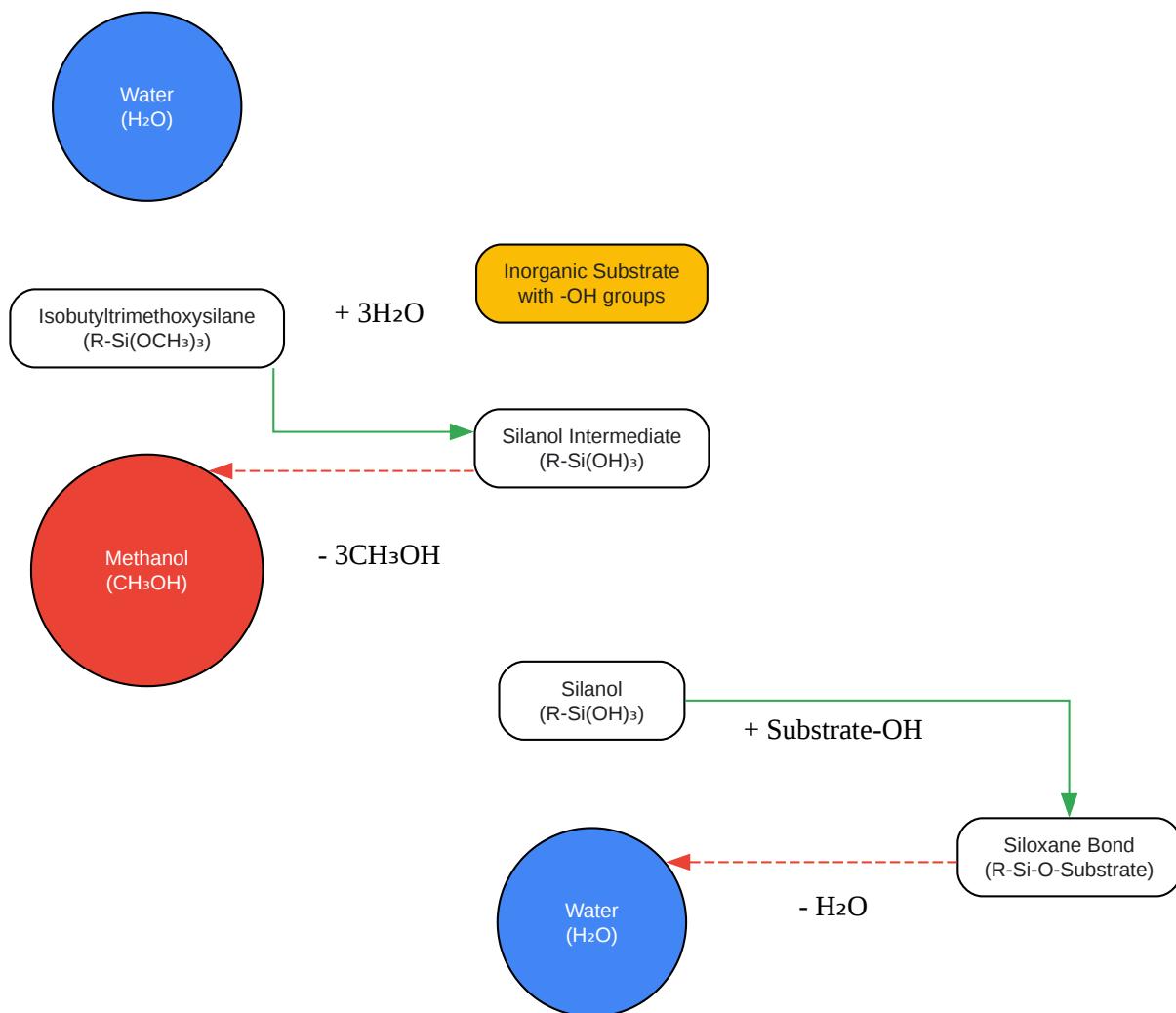
Property	Value	References
CAS Number	18395-30-7	[1]
Molecular Formula	C ₇ H ₁₈ O ₃ Si	[1]
Linear Formula	(CH ₃) ₂ CHCH ₂ Si(OCH ₃) ₃	
Molecular Weight	178.30 g/mol	[1]
Synonyms	Trimethoxy(2-methylpropyl)silane, IBTMS	[1]
InChI	InChI=1S/C7H18O3Si/c1-7(2)6-11(8-3,9-4)10-5/h7H,6H2,1-5H3	[1]
InChI Key	XYJRNCYWTVGEEG-UHFFFAOYSA-N	[1]
SMILES	CO--INVALID-LINK--(OC)OC	[1]
Purity	Typically >97%	

Table 2: Physical Properties of Isobutyltrimethoxysilane

Property	Value	References
Appearance	Colorless to pale yellow liquid	[1]
Density	0.93 g/mL at 25 °C	
Boiling Point	154 °C	
Refractive Index	n _{20/D} 1.396	
Flash Point	27 °C (closed cup)	
Vapor Pressure	4.17 mmHg at 25 °C	
Solubility	Insoluble in water, soluble in organic solvents like ethanol and acetone. [2]	[2]

Core Functionality: Hydrolysis and Condensation

The primary utility of **Isobutyltrimethoxysilane** stems from the reactivity of its trimethoxysilyl group. In the presence of water, this group undergoes hydrolysis to form reactive silanol groups (Si-OH). These silanol groups can then condense with hydroxyl groups on the surface of inorganic substrates (e.g., glass, silica, metal oxides) or with other silanol groups to form stable siloxane bonds (Si-O-Si).^[3] This process is the foundation of its function as a surface modifier and coupling agent. The hydrolysis and condensation reactions are typically catalyzed by acid or base.^[4]



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Figure 1: General mechanism of hydrolysis and condensation of **Isobutyltrimethoxysilane**.

Experimental Protocols

The following sections provide detailed methodologies for common applications of **Isobutyltrimethoxysilane**. These protocols are based on established procedures for silane coupling agents and should be adapted as necessary for specific research requirements.

Surface Modification of Silica Nanoparticles

This protocol describes the hydrophobic modification of silica nanoparticles using IBTMS. This is relevant for applications requiring the dispersion of nanoparticles in non-polar solvents or polymeric matrices and is a foundational technique for creating more complex core-shell structures for various applications, including those in the biomedical field.[5][6]

Materials:

- Silica nanoparticles (dispersed in ethanol, e.g., 5 mg/mL)[7]
- **Isobutyltrimethoxysilane (IBTMS)**
- Ethanol (anhydrous)
- Aqueous ammonium hydroxide solution (for catalysis, if needed)
- Centrifuge and appropriate tubes
- Magnetic stirrer and stir bar
- Ultrasonicator

Procedure:

- Nanoparticle Suspension: In a flask, place a known volume of the silica nanoparticle suspension in ethanol (e.g., 10 mL of a 5 mg/mL solution).[7]
- Silane Addition: While stirring, add a calculated amount of IBTMS to the nanoparticle suspension. The optimal ratio of silica to IBTMS can vary, but a starting point is a weight ratio of 1:0.01 to 1:0.1 (SiO₂:IBTMS).[7]
- Reaction: Allow the reaction to proceed at room temperature with continuous stirring for 12-24 hours. For accelerated hydrolysis and condensation, a small amount of aqueous ammonium hydroxide can be added to catalyze the reaction.[7]
- Purification: After the reaction, the modified nanoparticles are purified by centrifugation to remove excess IBTMS and byproducts. Centrifuge the suspension (e.g., 15,000 rpm for 10

minutes), discard the supernatant, and redisperse the nanoparticle pellet in fresh ethanol using ultrasonication.[7]

- **Washing:** Repeat the centrifugation and redispersion steps at least three times to ensure complete removal of unreacted silane.[7]
- **Final Product:** The final product is a suspension of hydrophobically modified silica nanoparticles in ethanol.

Characterization: The success of the surface modification can be confirmed by techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) to identify the presence of isobutyl groups on the nanoparticle surface, and Thermogravimetric Analysis (TGA) to quantify the amount of grafted silane. The change in surface properties can be observed by assessing the dispersibility of the modified nanoparticles in polar versus non-polar solvents.

Application as a Coupling Agent for Composite Materials

In this application, IBTMS acts as an interfacial bridge between an inorganic filler (like glass fibers or silica) and an organic polymer matrix, leading to improved mechanical properties of the composite material.[1]

Materials:

- Inorganic filler (e.g., glass fibers, silica powder)
- **Isobutyltrimethoxysilane (IBTMS)**
- Ethanol
- Water
- Acetic acid (optional, for pH adjustment)
- High-speed mixer
- Oven

Procedure (Pre-treatment of Filler):

- Solution Preparation: Prepare a treating solution by mixing 95% ethanol and 5% water. Adjust the pH to 4.5-5.5 with a small amount of acetic acid. Add IBTMS to this solution with stirring to a final concentration of 0.5-2% by weight. Allow this solution to hydrolyze for at least 30-60 minutes before use.[8]
- Filler Treatment: The inorganic filler can be treated by either a wet or dry method.
 - Wet Method: Create a slurry of the filler in the prepared silane solution. Stir for 2-3 minutes, then decant the solution.[9]
 - Dry Method: In a high-speed mixer, spray the silane solution onto the filler while mixing to ensure uniform coating.[8]
- Drying and Curing: After treatment, the filler should be dried to remove the solvent and promote the condensation of the silane onto the surface. A typical curing cycle is 5-10 minutes at 110-120°C.[9]
- Compounding: The treated filler can then be incorporated into the desired polymer matrix using standard compounding techniques (e.g., melt blending).

Preparation of Hydrophobic Coatings for Concrete

IBTMS can be used to impart water repellency to porous cementitious materials like concrete, protecting them from water ingress and associated degradation.[10]

Materials:

- Concrete specimens (cured and dried)
- **Isobutyltrimethoxysilane (IBTMS)**
- Solvent (e.g., ethanol, isopropanol, or a suitable hydrocarbon)
- Brush, roller, or sprayer
- Water contact angle measurement device

Procedure:

- **Solution Preparation:** Dilute IBTMS in a suitable solvent. Typical dilution levels are 20-40% IBTMS in the solvent.
- **Surface Preparation:** Ensure the concrete surface is clean, dry, and free of dust and efflorescence.
- **Application:** Apply the IBTMS solution uniformly to the concrete surface using a brush, roller, or low-pressure sprayer. Apply enough material until the surface remains visibly wet for a few minutes.
- **Curing:** Allow the treated surface to cure under ambient conditions for at least 24 hours. The silane will penetrate the pores and react with moisture and the siliceous components of the concrete to form a hydrophobic layer.
- **Evaluation:** The effectiveness of the hydrophobic treatment can be assessed by measuring the water contact angle on the treated surface. A high contact angle indicates good water repellency.[\[11\]](#) Water absorption tests can also be performed to quantify the reduction in water uptake.[\[12\]](#)

Relevance to Drug Development

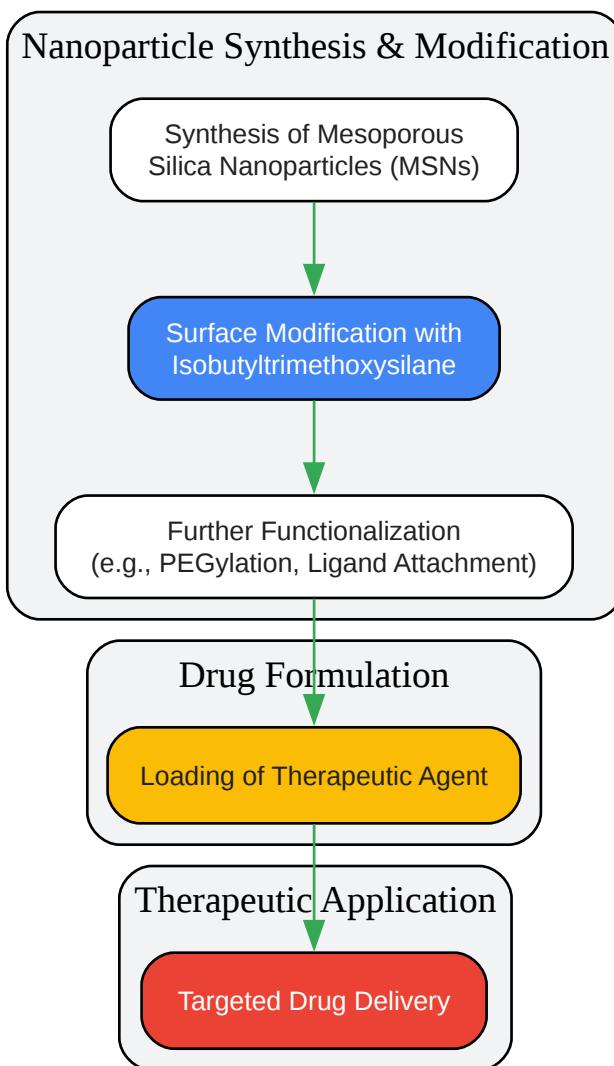
While **Isobutyltrimethoxysilane** does not have direct therapeutic applications, its role in surface science makes it a relevant compound for professionals in drug development, particularly in the field of drug delivery systems. The connection is primarily through the surface functionalization of nanoparticles.[\[6\]](#)

Mesoporous silica nanoparticles (MSNs) are widely investigated as carriers for drug delivery due to their high surface area, tunable pore size, and biocompatibility.[\[13\]](#)[\[14\]](#) However, the native silica surface is hydrophilic and can sometimes lead to premature drug release or non-specific interactions in a biological environment.[\[15\]](#)

By modifying the surface of these MSNs with IBTMS, researchers can introduce a hydrophobic character. This can be a crucial step in a multi-step functionalization process designed to:

- Control Drug Release: The hydrophobicity of the surface can be tailored to better retain hydrophobic drugs within the pores of the MSNs, allowing for more controlled and sustained release profiles.[16]
- Enhance Biocompatibility: Surface modification is a key strategy to improve the biocompatibility of nanoparticles and reduce potential immunogenicity.[17] While IBTMS itself imparts hydrophobicity, it can be a foundational layer for the subsequent attachment of biocompatible polymers like polyethylene glycol (PEG).
- Facilitate Targeted Delivery: A well-defined surface chemistry is essential for attaching targeting ligands (e.g., antibodies, peptides) that can direct the drug-loaded nanoparticles to specific cells or tissues. The initial surface modification with a silane like IBTMS provides a stable, covalently bound layer on which further chemical conjugations can be performed.[18]

The following diagram illustrates the logical workflow of how a surface modifying agent like IBTMS can be integrated into the development of a nanoparticle-based drug delivery system.



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Figure 2: Workflow for the application of surface modification in drug delivery.

Safety and Handling

Isobutyltrimethoxysilane is a flammable liquid and vapor. It can cause skin and eye irritation. [9] Upon contact with water or moisture, it hydrolyzes to produce methanol, which is toxic. Therefore, appropriate safety precautions must be taken during handling and storage.

- Handling: Work in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves

(e.g., neoprene or nitrile rubber), and a lab coat.^[9] Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, and open flames. Keep away from water and moisture to prevent hydrolysis.
- First Aid: In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. In case of skin contact, wash off with soap and plenty of water. If inhaled, move the person into fresh air. If swallowed, do not induce vomiting. In all cases of exposure, seek medical attention.

Conclusion

Isobutyltrimethoxysilane is a valuable chemical tool for researchers and scientists in materials science and related fields. Its ability to form robust covalent bonds with inorganic surfaces makes it an effective agent for creating hydrophobic surfaces, improving interfacial adhesion in composites, and serving as a foundational layer for more complex surface functionalization. While not a therapeutic agent itself, its application in the surface modification of nanocarriers highlights its indirect but significant relevance to the field of drug development. A thorough understanding of its properties and reaction mechanisms, coupled with adherence to appropriate safety protocols, will enable its effective and safe use in a wide range of research and development activities.

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